

# 5-Acetylsalicylamide storage conditions stability

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## Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

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## Storage Conditions & Physical Properties

For researchers and drug development professionals, precise storage information is critical for maintaining compound integrity. The data for **5-Acetylsalicylamide** (CAS 40187-51-7) is summarized in the table below.

Property	Specification / Recommendation
Chemical Name	5-Acetylsalicylamide (also known as 5-Acetyl-2-hydroxybenzamide) [1] [2] [3]
CAS RN	40187-51-7 [1] [2] [3]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>3</sub> [1] [3] [4]
Molecular Weight	179.17 g/mol [2] [3] [4]
Physical Form	White to Light yellow (or Light Brown) powder to crystal [1] [2] [3]
Melting Point	222-226 °C (TCI) [1]; 220-222 °C (lit., from other suppliers) [3] [5] [4]
Recommended Storage	<b>Room Temperature</b> , in a <b>cool and dark place</b> (<15°C recommended by TCI) [1]. Keep container <b>tightly closed</b> in a <b>dry, cool, and well-ventilated place</b> [2].

Property	Specification / Recommendation
Solubility	Soluble in <b>DMSO</b> (Slightly), <b>Methanol</b> (Slightly), and <b>Dimethylformamide</b> [1] [2] [3].

## Handling, Hazards, and Stability

Safe handling practices are essential to maintain stability and ensure personnel safety.

- **Hazard Identification:** The substance is classified as harmful and irritating. Key hazard statements include:
  - **H302:** Harmful if swallowed [1] [2].
  - **H315:** Causes skin irritation [1] [2].
  - **H319:** Causes serious eye irritation [1] [2].
- **Precautionary Measures:** [1] [2]
  - **Personal Protection:** Wear protective gloves, eye protection, and face protection.
  - **Hygiene:** Wash skin thoroughly after handling.
  - **Handling:** Avoid dust formation and avoid breathing dust. Handle in a well-ventilated place. Use non-sparking tools.
- **Stability and Incompatibilities:** While specific hazardous decomposition products are not listed in the searched data sheets, the compound should be stored **away from incompatible materials**. As a general practice for organic solids, avoid strong oxidizing agents [2].

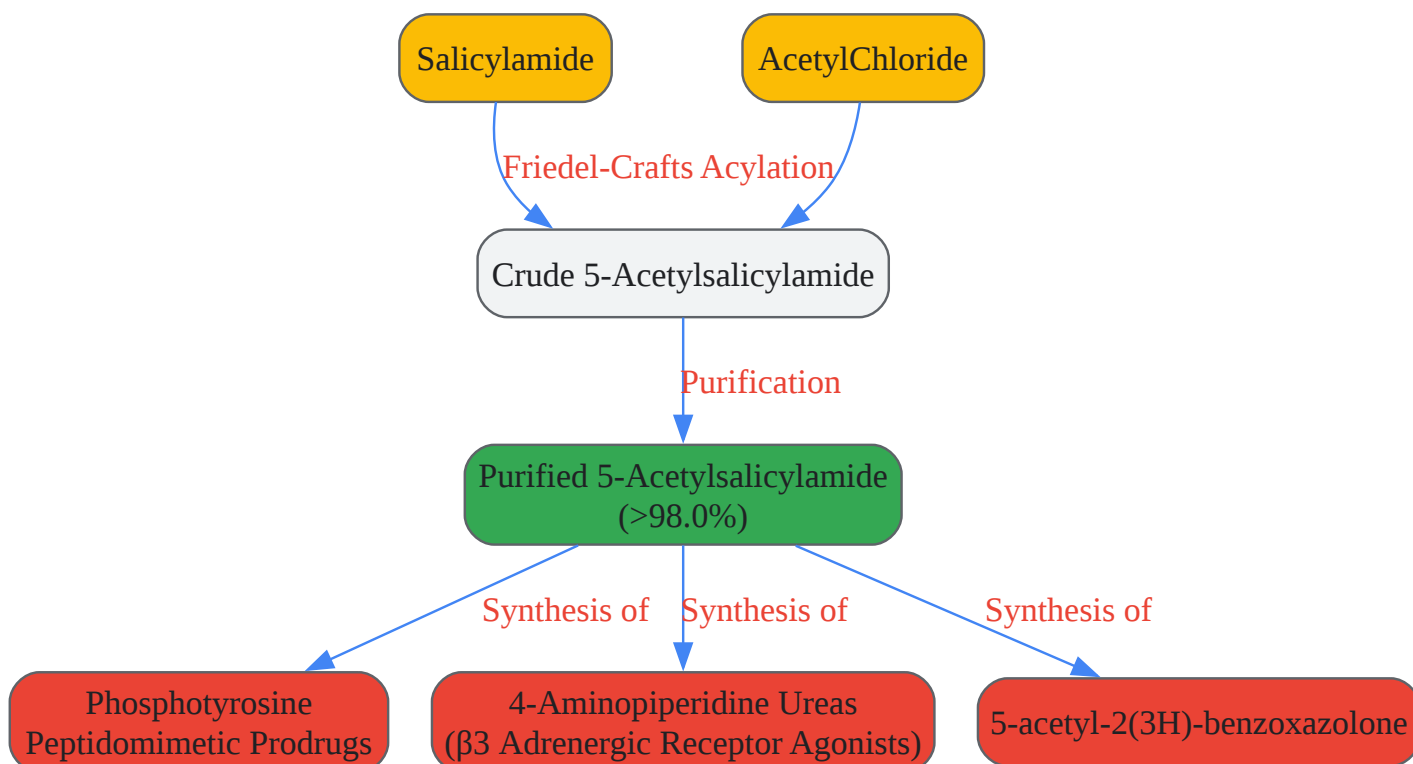
## Synthesis and Application Context

To provide a more complete technical picture, the synthesis and primary research uses of **5-Acetylsalicylamide** are outlined below.

- **Synthesis Protocol:** One referenced method involves **Friedel-Crafts acylation** of salicylamide. The process uses a NaCl-AlCl<sub>3</sub> low melting point mixed molten salt system at 140°C, with acetyl chloride as the acylating agent. The crude product is then isolated by precipitation in an acidic ice-water mixture and purified via recrystallization from ethanol, yielding a white solid with high purity (≥98.1%) [3].
- **Research Applications:** **5-Acetylsalicylamide** is primarily used as a reagent or building block in organic synthesis. Documented uses include:
  - A reagent in the synthesis of **phosphotyrosine peptidomimetic prodrugs** [3].

- A precursor for preparing **4-aminopiperidine ureas**, which are compounds that act as human  $\beta_3$  adrenergic receptor agonists [3].
- An intermediate in the preparation of **5-acetyl-2(3H)-benzoxazolone** via a two-step synthetic route using Hofmann rearrangement [5].

The following diagram illustrates this synthesis pathway and its key applications in research:



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## Guidance for Further Research

The search results provide a solid foundation on basic storage and properties, but they lack deep stability data under various conditions (e.g., pH, long-term). To acquire more in-depth technical data:

- **Consult Manufacturer COAs:** For lot-specific stability data, always request the **Certificate of Analysis (CoA)** from your supplier, as indicated in the search results [1] [5].
- **Expand Literature Search:** Proactively search scientific databases (like SciFinder, Reaxys) for journal articles that use **5-Acetylsalicylamide**. The experimental sections often contain practical handling notes and stability observations not found in commercial data sheets.

- **Conduct Stability Studies:** For critical drug development applications, designing and conducting your own forced degradation studies and monitoring stability under specific storage conditions will generate the most relevant and reliable data.

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## References

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